

PFE-360 Technical Support Center: Stability and Handling

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Compound of Interest

Compound Name: PFE-360
Cat. No.: B15605458

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, solubility, and handling of **PFE-360**, a potent and selective LRRK2 kinase inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **PFE-360** and what is its primary mechanism of action?

PFE-360 (also known as PF-06685360) is a potent, selective, and brain-penetrant small-molecule inhibitor of Leucine-rich repeat kinase 2 (LRRK2).[1][2] Its mechanism of action is the inhibition of the LRRK2 kinase activity, which is a key target in research for neurodegenerative diseases, particularly Parkinson's Disease.[3][4] LRRK2 is a complex protein with both kinase and GTPase functions, and its hyperactivity is linked to the disease's pathology.[3][4] **PFE-360** blocks the phosphorylation of LRRK2 substrates, such as Rab proteins, which are involved in vesicular trafficking and lysosomal function.[3][5] A common biomarker for **PFE-360**'s activity in vivo is the reduction of phosphorylated LRRK2 at serine 935 (pSer935).[1]

Q2: What are the recommended storage conditions for **PFE-360**?

Proper storage is critical to maintain the integrity of **PFE-360**. Recommendations for the solid compound and stock solutions differ. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.^{[2][6]}

Q3: What is the solubility of **PFE-360** in DMSO?

The reported solubility of **PFE-360** in Dimethyl Sulfoxide (DMSO) varies across different suppliers and batches. It is crucial to use fresh, anhydrous (moisture-free) DMSO, as absorbed moisture can significantly reduce the compound's solubility.^{[1][2]} If you experience dissolution issues, sonication and gentle warming can be used to aid the process.^{[1][6]}

Q4: How stable is **PFE-360** in a DMSO stock solution?

While specific degradation kinetics for **PFE-360** in DMSO at room temperature are not readily available in the provided literature, the recommended storage conditions provide clear guidance. Stock solutions in DMSO should be stored at -80°C for long-term stability, where they can be viable for at least one to two years.^{[1][6][7]} Storage at -20°C is suitable for a shorter term of one month to one year.^{[1][2][7]} Chemical decomposition of compounds in DMSO stock solutions can be a concern, making adherence to long-term deep-freeze storage best practice.^[8]

Q5: I am having trouble dissolving **PFE-360**. What should I do?

If **PFE-360** does not dissolve readily, follow these troubleshooting steps. The primary cause of poor solubility is often the quality of the DMSO.

Q6: How do I prepare **PFE-360** for in vivo experiments?

PFE-360 is insoluble in water, requiring a specific formulation for animal studies.^[2] A common and effective vehicle for oral administration involves a multi-component solvent system. Always add and fully dissolve the components in the specified order.

A popular formulation is: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^{[1][6][7]} This vehicle has been shown to yield a clear solution with a **PFE-360** concentration of at least 1.04 mg/mL.^{[1][7]} Other reported formulations include combinations of DMSO with corn oil or SBE- β -CD in saline.^{[1][7]} For oral gavage, preparing a homogeneous suspension using 0.5% CMC-Na is also an option.^{[2][6]}

Data Presentation

Table 1: PFE-360 Storage Recommendations

| Form | Storage Temperature | Duration | Citations |
|-------------------|---------------------|------------------|--------------|
| Solid (Powder) | -20°C | 3 years | [1][2][6][7] |
| Solid (Powder) | 4°C | 2 years | [1][7] |
| In Solvent (DMSO) | -80°C | 1-2 years | [1][6][7] |
| In Solvent (DMSO) | -20°C | 1 month - 1 year | [1][2][7] |

Table 2: Reported Solubility of PFE-360 in DMSO

| Reported Solubility (mg/mL) | Molar Concentration (mM) | Notes | Citations |
|-----------------------------|--------------------------|---|-----------|
| 2.0 | 6.49 | Clear solution | |
| 3.09 | 10.02 | Sonication is recommended | [6] |
| 10.42 | 33.79 | Ultrasonic needed; use newly opened DMSO | [1][7] |
| 31.0 | 100.53 | Use fresh DMSO; moisture reduces solubility | [2] |

Note: The significant variation in reported solubility highlights the importance of performing small-scale solubility tests with your specific batch of **PFE-360** and solvent.

Experimental Protocols

Protocol 1: Preparation of a 10 mM PFE-360 Stock Solution in DMSO

- Preparation: Allow the **PFE-360** vial and a new, sealed bottle of anhydrous DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh the desired amount of **PFE-360** powder (Molecular Weight: 308.34 g/mol) in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of DMSO to 3.08 mg of **PFE-360**.
- Mixing: Vortex the solution thoroughly. If needed, place the tube in an ultrasonic water bath for 5-10 minutes to facilitate dissolution.[1][7]
- Storage: Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes. Store immediately at -80°C for long-term use.[1][6]

Protocol 2: Preparation of PFE-360 Formulation for Oral Administration (in vivo)

This protocol is for preparing a 1 mg/mL solution in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]

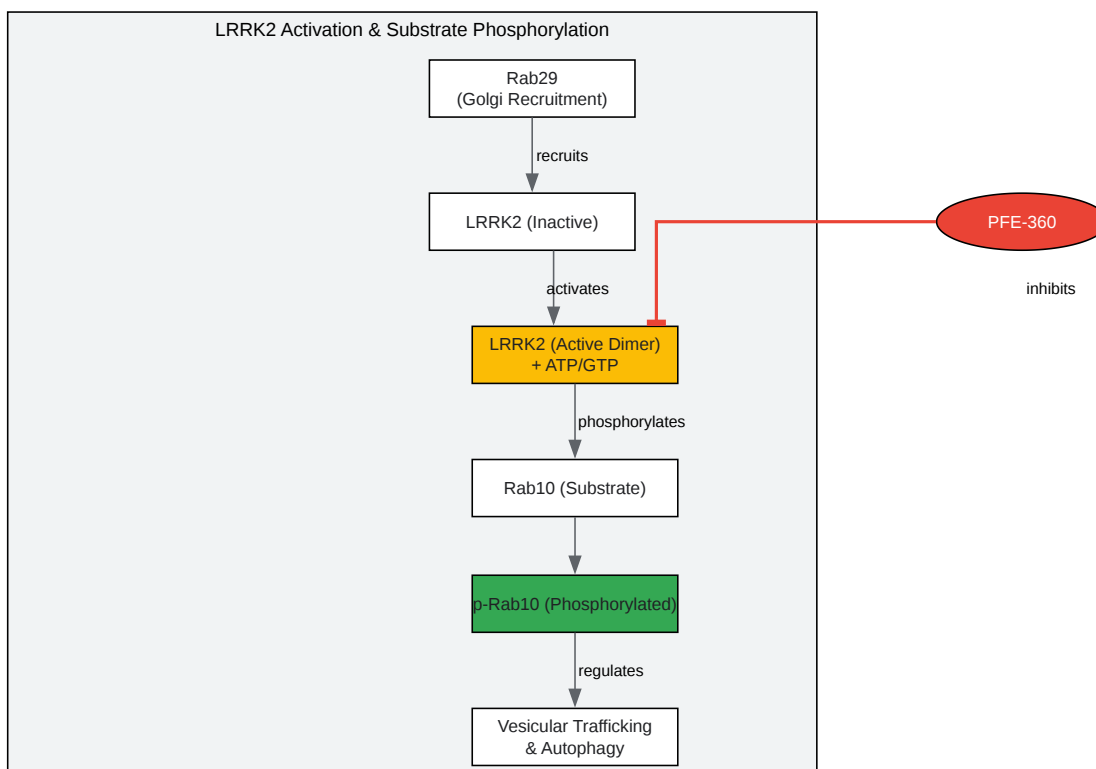
- Prepare Stock: Start with a 10 mg/mL stock solution of **PFE-360** in DMSO.
- Solvent Order: In a sterile tube, add the solvents sequentially. For a final volume of 1 mL:
 - Add 400 μ L of PEG300.
 - Add 100 μ L of the 10 mg/mL **PFE-360** DMSO stock and mix until uniform.
 - Add 50 μ L of Tween-80 and mix until uniform.
 - Add 450 μ L of sterile saline to reach the final volume of 1 mL.
- Final Mix: Vortex the final solution thoroughly to ensure it is a clear, homogeneous solution. This formulation should be prepared fresh before use.

Protocol 3: General Protocol for Assessing Compound Stability in Solution via HPLC

This protocol provides a framework for testing the stability of **PFE-360** in DMSO or other solvents under specific conditions (e.g., room temperature, 4°C).

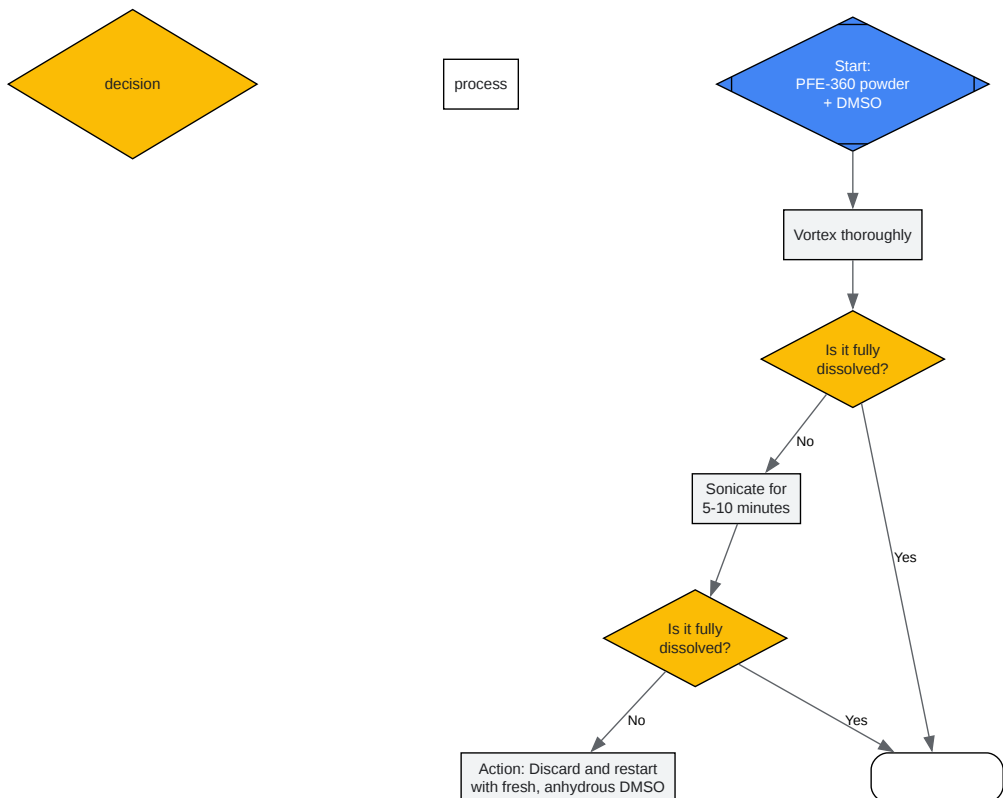
- **Preparation:** Prepare a fresh solution of **PFE-360** in the desired solvent (e.g., DMSO) at a known concentration.
- **Time Zero (T=0) Analysis:** Immediately analyze the fresh solution using a validated, stability-indicating High-Performance Liquid Chromatography (HPLC) method. The primary peak area of **PFE-360** at T=0 serves as the 100% reference.
- **Incubation:** Store the solution under the desired test conditions (e.g., in an amber vial at room temperature).
- **Time-Point Analysis:** At predetermined intervals (e.g., 1, 4, 8, 24, 48 hours), take an aliquot of the solution and analyze it by HPLC under the same conditions as the T=0 sample.
- **Data Analysis:** Compare the peak area of **PFE-360** at each time point to the T=0 peak area. The appearance of new peaks may indicate degradation products. Calculate the percentage of **PFE-360** remaining at each interval.

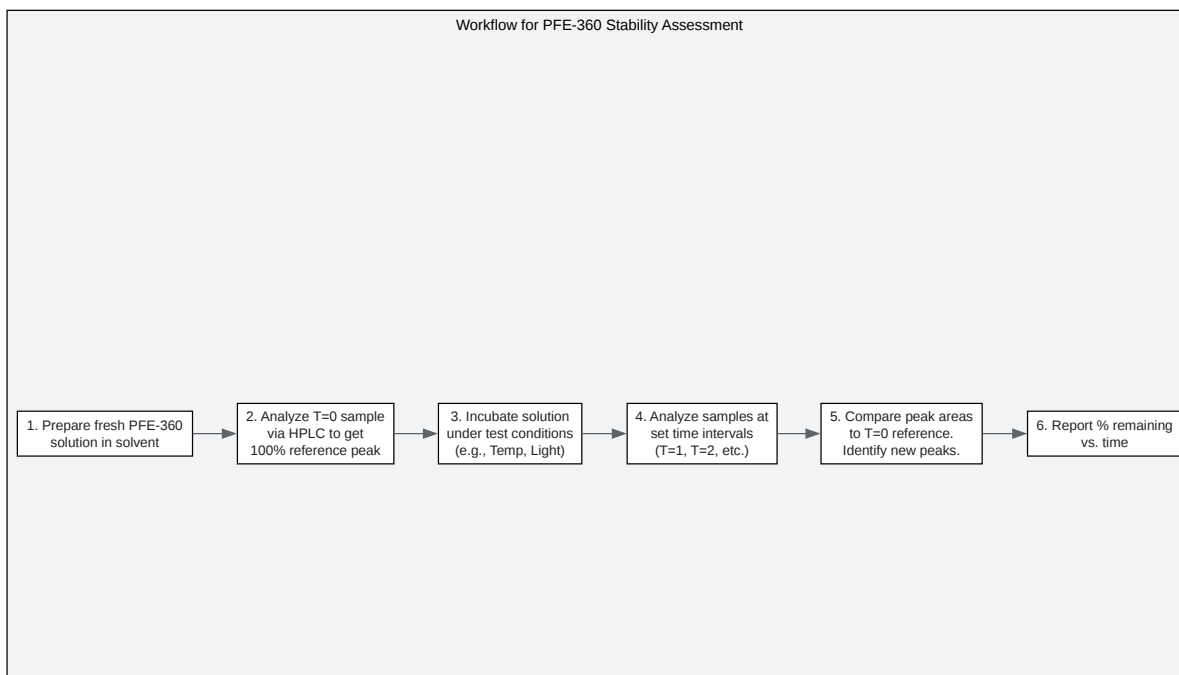
Diagrams and Workflows



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Caption: Simplified LRRK2 signaling pathway and the inhibitory action of **PFE-360**.





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